

An In-depth Technical Guide on the Physicochemical Properties of Hexabromobenzene

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Compound of Interest

Compound Name: Hexabromobenzene

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This technical guide provides a comprehensive overview of the core physicochemical properties of **hexabromobenzene** (HBB). The information is presented in a structured format to facilitate easy access and comparison, with a focus on quantitative data, experimental methodologies, and visual representations of key processes.

General and Chemical Properties

Hexabromobenzene is a fully brominated aromatic compound with the chemical formula C_6Br_6 .^{[1][2]} It is a white, crystalline solid or powder.^{[2][3]} Due to its high bromine content, it has been primarily used as a flame retardant.^{[1][3]}

Table 1: General and Chemical Properties of **Hexabromobenzene**

Property	Value	Source(s)
Molecular Formula	C ₆ Br ₆	[2][4]
Molecular Weight	551.49 g/mol	[2][4]
Appearance	Monoclinic needles or white powder	[1][2][4]
Odor	Odorless	[1][5]
CAS Number	87-82-1	[3][4]
Purity (Typical)	98%	[2]

Physical Properties

The physical properties of **hexabromobenzene** are characterized by its high melting point and low volatility, which are direct consequences of its high molecular weight and symmetrical structure.

Table 2: Physical Properties of **Hexabromobenzene**

Property	Value	Source(s)
Melting Point	327 °C (621 °F; 600 K)	[1][2][4][6]
Boiling Point	417.5 °C at 760 mmHg	[6]
Density	2.956 g/cm ³	[6]
Vapor Pressure	1.6 x 10 ⁻⁸ mmHg at 25 °C	[4][7]
Flash Point	199.6 °C	[6]
Refractive Index	1.7040 (estimate)	[6]
Enthalpy of Fusion (ΔfusH)	38.7 kJ/mol	[8][9]

Solubility and Partitioning Behavior

Hexabromobenzene is practically insoluble in water but shows solubility in several organic solvents. Its high octanol-water partition coefficient indicates a strong tendency for bioaccumulation.

Table 3: Solubility and Partitioning Properties of **Hexabromobenzene**

Property	Value	Source(s)
Solubility in Water	0.16 x 10 ⁻³ mg/L (insoluble)	[1][8]
Solubility in Organic Solvents		
Benzene	10% (w/v)	[1][8]
Chloroform	Soluble (10 mg/mL)	[3]
Ethanol	Slightly soluble	[1]
Diethyl Ether	Slightly soluble	[1]
Acetic Acid	Soluble	[1][8]
Log P (Octanol-Water Partition Coefficient)	6.07	[4]

Crystal Structure

Hexabromobenzene crystallizes in a monoclinic system. The crystal structure has been determined by neutron powder diffraction.[10]

Table 4: Crystal Structure Data for **Hexabromobenzene**

Parameter	Value	Source(s)
Crystal System	Monoclinic	[4][10]
Space Group	P2 ₁ /n	[10]
Cell Dimensions	a = 15.357(4) Å, b = 4.007(1) Å, c = 8.364(2) Å	[10]
Cell Angle (β)	92.65(2)°	[10]
Z (molecules per unit cell)	2	[10]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **hexabromobenzene** are not extensively published. However, standard methodologies for solid organic compounds can be applied.

Determination of Melting Point

The melting point of a solid crystalline compound like **hexabromobenzene** is typically determined using a capillary melting point apparatus.

Methodology:

- A small, finely powdered sample of **hexabromobenzene** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus with a calibrated thermometer or an electronic temperature sensor.
- The sample is heated at a controlled rate.
- The temperature range from the appearance of the first liquid droplet to the complete melting of the solid is recorded as the melting point range. For a pure substance like **hexabromobenzene**, this range should be narrow.

Determination of Boiling Point

Due to its high boiling point, the determination requires specific equipment to reach and accurately measure the temperature.

Methodology (Distillation Method):

- A sample of **hexabromobenzene** is placed in a distillation flask with a high-temperature boiling chip.
- The flask is connected to a condenser and a collection flask. A thermometer is placed so that the bulb is just below the side arm of the distillation flask.
- The apparatus is heated, and the temperature at which the liquid boils and the vapor condenses is recorded as the boiling point. The atmospheric pressure must be recorded and the boiling point corrected to standard pressure if necessary.

Determination of Solubility

The solubility of **hexabromobenzene** in various solvents can be determined by the saturation method.

Methodology:

- An excess amount of **hexabromobenzene** is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for a prolonged period to ensure equilibrium is reached.
- The saturated solution is then filtered to remove the undissolved solid.
- A known volume of the filtrate is taken, and the solvent is evaporated.
- The mass of the remaining **hexabromobenzene** is measured, and the solubility is calculated (e.g., in g/L or mg/mL).

Determination of Vapor Pressure

The vapor pressure of a low-volatility compound like **hexabromobenzene** can be measured using the gas saturation method.^[11]

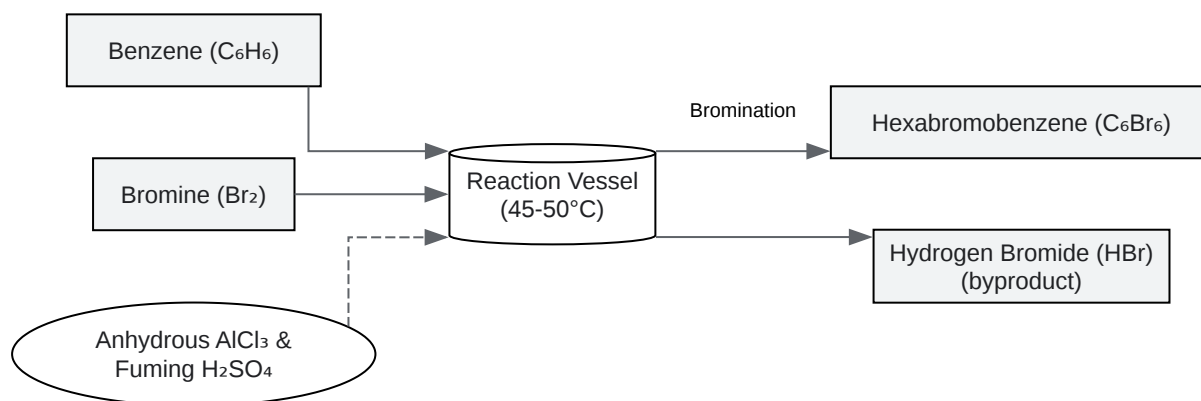
Methodology (Gas Saturation Method):

- A stream of inert gas (e.g., nitrogen) is passed at a known flow rate through a thermostated sample of **hexabromobenzene**.
- The gas becomes saturated with the vapor of the substance.
- The amount of the substance transported by the gas is determined by trapping it and measuring its mass (e.g., by gas chromatography).^[11]
- The vapor pressure is then calculated from the mass of the condensed vapor, the volume of the gas used, and the temperature.^[11]

Visualizations

Synthesis of Hexabromobenzene

Hexabromobenzene can be synthesized by the direct bromination of benzene in the presence of a catalyst, such as anhydrous aluminum trichloride, and fuming sulfuric acid.^[12] The reaction is typically carried out at an elevated temperature.^[12]

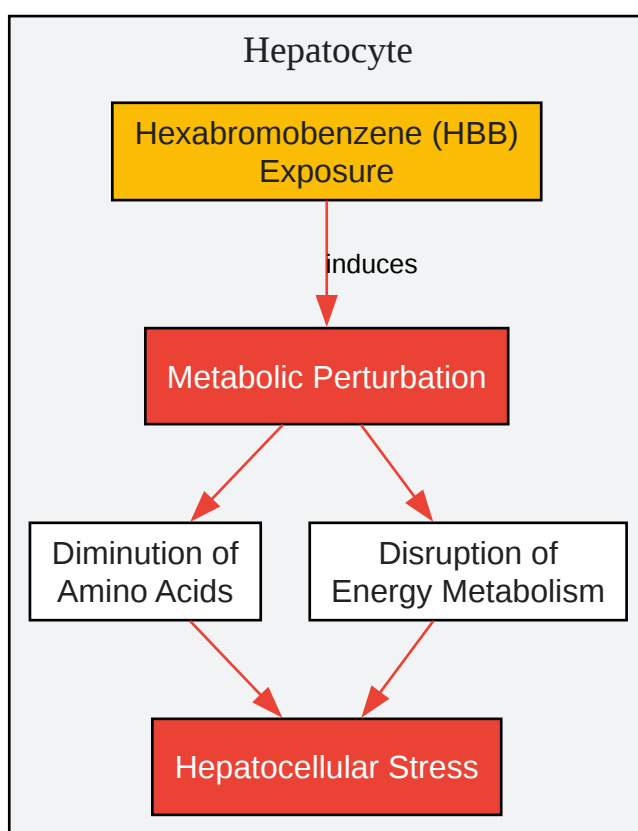


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Caption: Synthesis of **Hexabromobenzene** from Benzene and Bromine.

Hepatocellular Metabolic Disruption by Hexabromobenzene

Studies have shown that long-term exposure to **hexabromobenzene** can induce metabolic abnormalities in human liver cells (hepatocytes).[13] This can lead to a disruption of energy metabolism.[13]



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Caption: Logical workflow of HBB-induced hepatocellular metabolic disruption.

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